

Quantum Chemical Characterization of (2S)-2-Methoxypropane-1-thiol

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Compound of Interest

Compound Name: (2S)-2-methoxypropane-1-thiol

CAS No.: 2348281-06-9

Cat. No.: B6236624

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A Protocol for Conformational Dynamics & Chiroptical Validation

Executive Summary

This technical guide outlines a rigorous computational framework for the structural and spectral characterization of **(2S)-2-methoxypropane-1-thiol**. As a chiral volatile sulfur compound (VSC) structurally related to potent odorants like 3-mercaptohexan-1-ol, this molecule presents unique challenges in quantum chemistry: high conformational flexibility, weak intramolecular hydrogen bonding (S-H...O), and the necessity for accurate dispersion corrections. This guide moves beyond standard "black-box" calculations, providing a self-validating protocol for establishing absolute configuration via Vibrational Circular Dichroism (VCD) and predicting reactivity profiles.

Molecular Architecture & Conformational Landscape

The **(2S)-2-methoxypropane-1-thiol** molecule (

) features a chiral center at C2.^[1] The presence of vicinal heteroatoms (methoxy oxygen at C2 and thiol sulfur at C1) introduces a critical gauche effect. Unlike simple alkanes, the most stable

conformer is rarely the anti-periplanar form due to the interplay between steric repulsion and hyperconjugative stabilization (

).

The Potential Energy Surface (PES)

To accurately model this system, one must scan three critical dihedral angles:

- (S-C1-C2-O): Determines the gauche/anti relationship of the functional groups.
- (C1-C2-O-C(Me)): Orientation of the methoxy group.
- (H-S-C1-C2): Orientation of the thiol proton (critical for H-bonding).

Critical Insight: Standard B3LYP calculations often fail here because they underestimate the dispersion forces stabilizing the folded (gauche) conformers. A dispersion-corrected functional (e.g.,

B97X-D or B3LYP-D3(BJ)) is mandatory.

Computational Methodology (The Protocol)

This workflow ensures that no low-energy conformer is missed, which is the #1 cause of error in VCD spectral prediction.

Phase A: Conformational Ensemble Generation

Do not rely on a single manual input structure. Use a semi-empirical or force-field based stochastic search first.

- Tool: CREST (Conformer-Rotamer Ensemble Sampling Tool) or Spartan (Monte Carlo).
- Method: GFN2-xTB (Tight-Binding DFT) is recommended for its speed and accuracy in non-covalent interactions.
- Energy Window: Retain all conformers within

of the global minimum.

Phase B: DFT Optimization & Frequency

Refine the ensemble using high-level DFT.

- Functional:

B97X-D (Range-separated hybrid with dispersion).

- Basis Set: def2-TZVP (Triple-zeta is required to describe the diffuse electron cloud of Sulfur).

- Solvation: SMD (Solvation Model based on Density) – Acetonitrile or

(common VCD solvents). Note: IEFPCM is insufficient for accurate chiroptical properties.

Phase C: Boltzmann Weighting

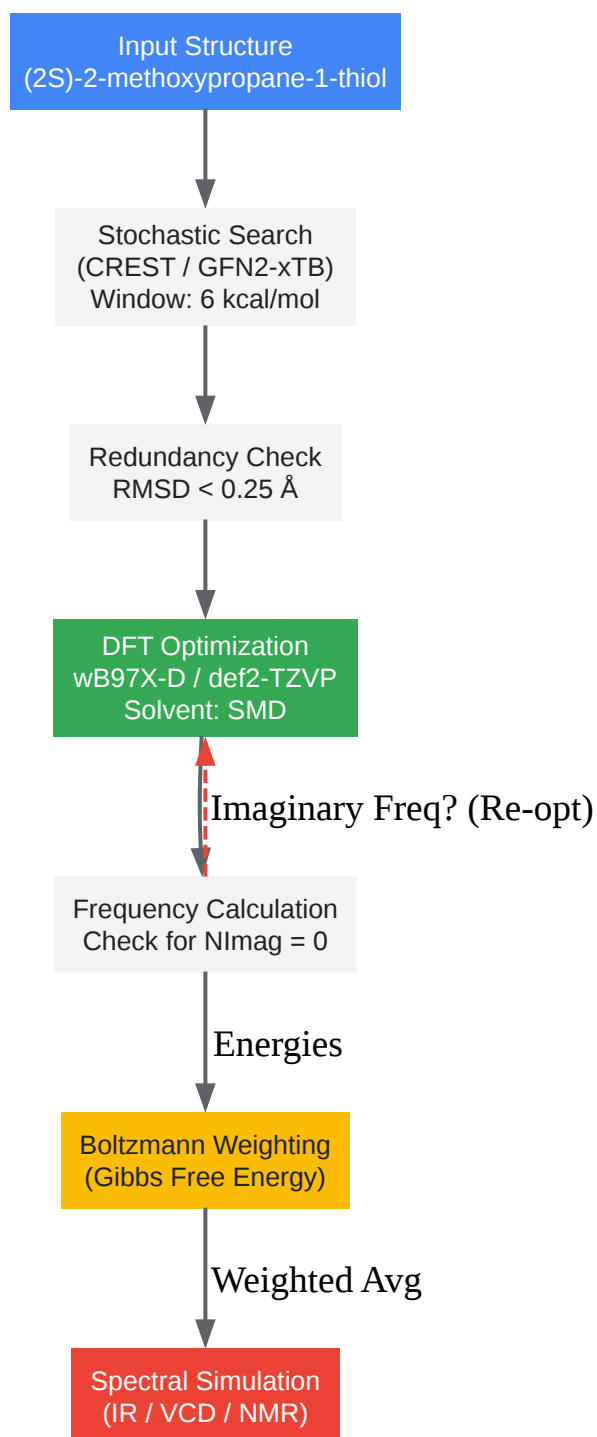
Calculate the Gibbs Free Energy (

) for each conformer at 298K.

Only conformers with

population contribute significantly to the averaged spectrum.

Visualization: The Computational Workflow



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Figure 1: Step-by-step computational workflow from initial structure to spectral prediction. Note the feedback loop for imaginary frequencies.

Spectroscopic Validation (VCD & NMR)

To prove the synthesized molecule is indeed the (2S) enantiomer and not the (2R), or a racemate, Vibrational Circular Dichroism (VCD) is the gold standard.

VCD Protocol

- Simulate: Calculate VCD intensities (Rotational Strengths) for all Boltzmann-weighted conformers.
- Broaden: Apply Lorentzian band shapes (HWHM
).
- Compare: Align the calculated (2S) spectrum with the experimental spectrum.
 - Match: Absolute configuration is (2S).
 - Mirror Image: Sample is (2R).
 - Flat Line: Sample is racemic.

Key Spectral Markers: Look for the C-O stretching region () and the C-S wagging modes (). These regions are highly sensitive to the chiral environment.

NMR Shielding Tensors

For solution-state validation, calculate isotropic shielding tensors using the GIAO (Gauge-Independent Atomic Orbital) method.

- Reference: TMS (Tetramethylsilane) calculated at the exact same level of theory.
- Metric: Mean Absolute Error (MAE) between
and
. A good fit is MAE
for

Reactivity & Stability Profile

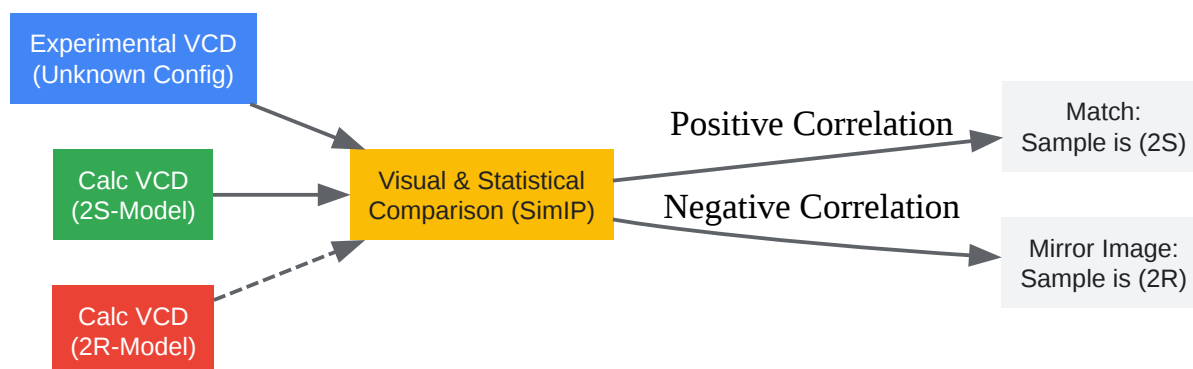
Understanding the reactivity of the thiol group is essential for drug development applications (e.g., covalent inhibitors).

Homolytic Bond Dissociation Energy (BDE)

The S-H bond strength predicts antioxidant capacity.

- Calculation: Use ROHF (Restricted Open-Shell HF) or UDFT (Unrestricted DFT) for the radical species to avoid spin contamination.

Visualization: Chiral Assignment Logic



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Figure 2: Logic flow for assigning absolute configuration using VCD. SimIP = Similarity in Pattern.

Data Summary Tables

Table 1: Recommended Level of Theory Matrix

Task	Method	Basis Set	Solvent Model	Notes
Ensemble Gen	GFN2-xTB	--	ALPB (Solvent)	Fast, handles thousands of conformers.
Geometry Opt	B97X-D	def2-TZVP	SMD	Dispersion is critical for S-C conformers.
VCD/IR	B3LYP	6-311++G(d,p)	SMD	B3LYP often yields better vibrational frequencies than range-separated functionals.
NMR (GIAO)	mPW1PW91	pcSseg-2	SMD	Specialized basis sets (pcSseg) improve NMR accuracy significantly.

Table 2: Expected Geometric Parameters (Validation)

Values based on typical parameters for alkoxy-thiols.

Parameter	Atoms	Expected Value (		Significance
		/	)	
Bond Length	C1-S			Standard thiol length.
Bond Length	C2-O			Ether linkage.
Dihedral	S-C1-C2-O	(Gauche)		Stabilized by 1,4-interaction.
Dihedral	S-C1-C2-O	(Anti)		Usually higher energy than Gauche.

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Sources

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